

Personal protective equipment for handling 2,2'-Dithiodibenzoic acid

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Compound of Interest

Compound Name: 2,2'-Dithiodibenzoic acid

Cat. No.: B123356

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Essential Safety and Handling Guide for 2,2'-Dithiodibenzoic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,2'-Dithiodibenzoic acid**, tailored for research scientists and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2,2'-Dithiodibenzoic acid**
- Synonyms: 2-Carboxyphenyl disulfide, Bis(2-carboxyphenyl) disulfide, Dithiosalicylic acid[1]
- CAS Number: 119-80-2[2]

Hazard Summary: **2,2'-Dithiodibenzoic acid** is classified as a skin sensitizer and may cause an allergic skin reaction.[2][3] It can also cause skin and serious eye irritation.[4] The substance is a combustible powder that may give off irritating or toxic fumes, including sulfur oxides, upon burning.[3][5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Specifications & Best Practices
Eye & Face Protection	Safety spectacles or chemical safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][6]
Skin Protection	Protective gloves and a lab coat or other protective clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[2][3]
Respiratory Protection	Particulate filter respirator or a full-face respirator	A particulate filter respirator is recommended for handling the powder form.[3][7][8] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls & Preparation:

- Work in a well-ventilated area. The use of a local exhaust ventilation system is recommended.[4][9]
- Ensure that emergency exits and a risk-elimination area are established.[3]
- Avoid the formation and accumulation of dust.[2][9]

- Prohibit open flames in the handling area.[3][5]

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2][3]
- Use non-sparking tools to prevent ignition.[3]
- Do not eat, drink, or smoke when using this product.[5][10]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][9]
- Keep the chemical separated from strong oxidants.[3][5]
- The storage area should not have drain or sewer access.[3][5]

Accidental Release and First Aid Measures

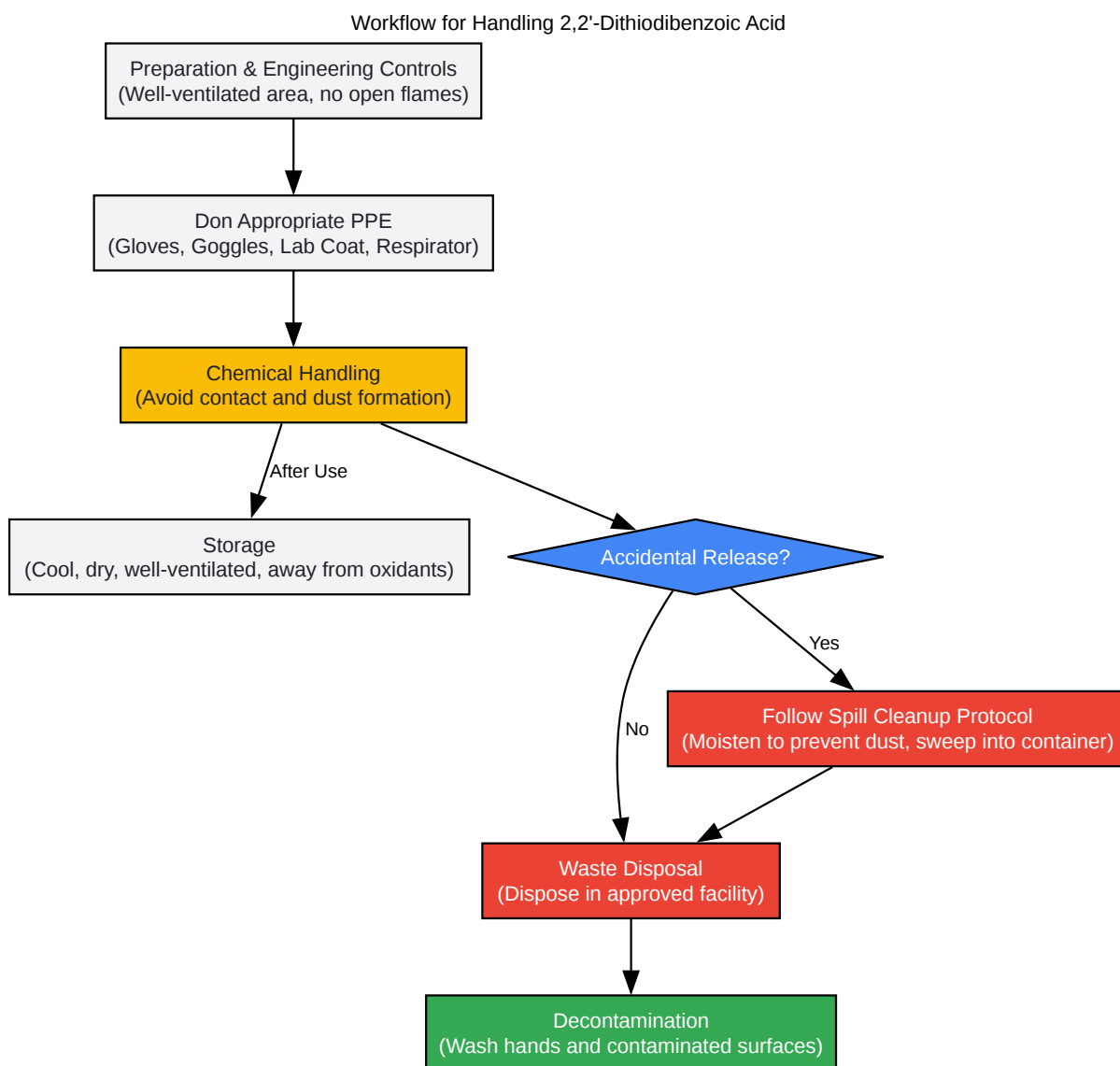
Scenario	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2] If skin irritation or a rash occurs, seek medical attention.[2][3]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[5][7] Seek medical attention.[5][7]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Ingestion	Rinse the mouth with water and then drink plenty of water.[2][5][7] Seek medical attention.[3][5][7]
Spillage	Sweep up the spilled substance into a suitable, closed container for disposal.[2][5] If appropriate, moisten the material first to prevent dusting.[3][5] Ensure adequate ventilation and wear appropriate PPE during cleanup.[6][9]

Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant or an appropriate treatment and disposal facility.[2][3]
- Contaminated PPE: Contaminated clothing should be taken off and washed before reuse.[3][4] Other contaminated disposable materials should be placed in a sealed container and disposed of as chemical waste.

Experimental Workflow & Safety Protocol



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Caption: Logical workflow for the safe handling and disposal of **2,2'-Dithiodibenzoic acid**.

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